

# 4-Chloro-2-(trifluoromethyl)pyrimidine structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2-(trifluoromethyl)pyrimidine

Cat. No.: B049514

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An In-depth Technical Guide to **4-Chloro-2-(trifluoromethyl)pyrimidine**

For Researchers, Scientists, and Drug Development Professionals

## Core Compound Identification

IUPAC Name: **4-chloro-2-(trifluoromethyl)pyrimidine**<sup>[1][2]</sup>

Chemical Structure:

Caption: Chemical structure of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

Property	Value	Source
Molecular Formula	C5H2ClF3N2	[1][2][3]
Molecular Weight	182.53 g/mol	[1][3]
Appearance	Light brown liquid / Clear Colourless Oil	[4][5]
Boiling Point	115.4±40.0 °C (Predicted)	[5]
Density	1.504 g/mL	[5]
CAS Number	1514-96-1	[1][2][4]
InChI Key	OVEGSCLVOXWLIV- UHFFFAOYSA-N	[1][2][5]
Canonical SMILES	<chem>C1=CN=C(N=C1Cl)C(F)(F)F</chem>	[1][2]

## Experimental Protocols

### Synthesis of 4-Chloro-2-(trifluoromethyl)pyrimidine

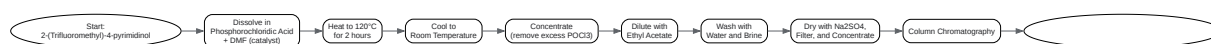
A common synthetic route to **4-Chloro-2-(trifluoromethyl)pyrimidine** involves the chlorination of 2-(trifluoromethyl)pyrimidin-4-ol.[4]

Starting Material: 2-(Trifluoromethyl)-4-pyrimidinol Reagents: Phosphorochloridic acid (phosphoryl chloride), N,N-dimethylformamide (catalyst) Solvents: Ethyl acetate, water, saturated brine Purification: Column chromatography

Detailed Procedure:[4]

- 2-(Trifluoromethyl)-4-pyrimidinol (4.00 g, 24.38 mmol) is dissolved in phosphorochloridic acid (20 mL, 214.57 mmol).
- A drop of N,N-dimethylformamide is added as a catalyst.
- The reaction mixture is heated to 120 °C and maintained at this temperature for 2 hours.
- After the reaction is complete, the mixture is cooled to room temperature.

- Excess phosphoryl chloride is removed under vacuum.
- The residue is diluted with ethyl acetate (100 mL).
- The organic layer is washed sequentially with water (100 mL) and saturated brine (100 mL).
- The organic layer is then dried with anhydrous sodium sulfate, filtered, and concentrated in vacuum.
- The resulting residue is purified by column chromatography using a heptane solution of 50% ethyl acetate as the eluent.
- This process yields **4-chloro-2-(trifluoromethyl)pyrimidine** (2.52 g, 13.8 mmol, 56% yield) as a light brown liquid.

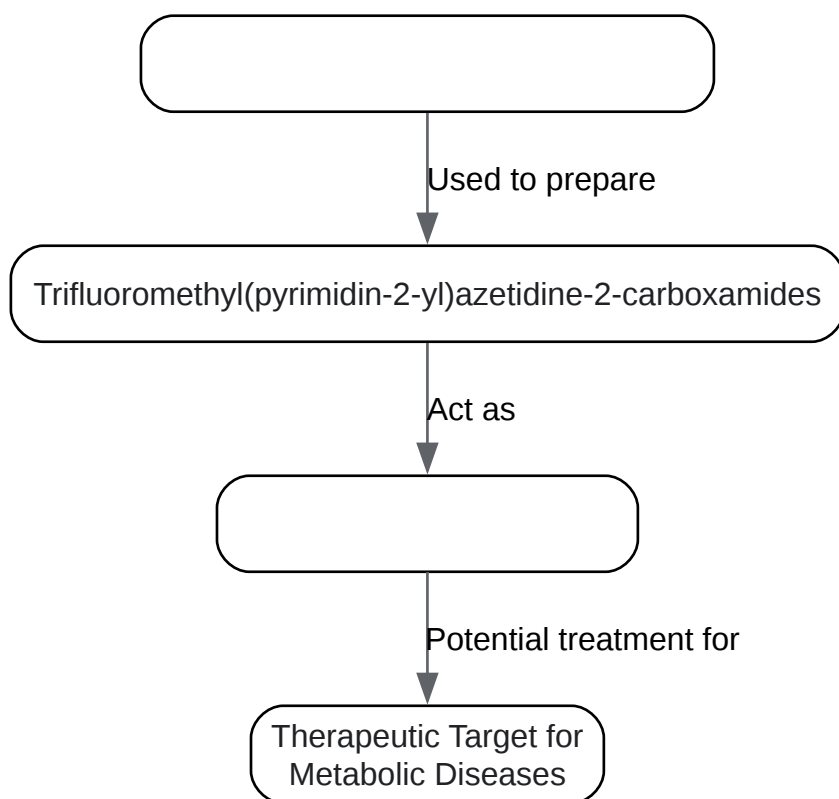


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Caption: Workflow for the synthesis of **4-Chloro-2-(trifluoromethyl)pyrimidine**.

## Applications in Drug Discovery

**4-Chloro-2-(trifluoromethyl)pyrimidine** serves as a crucial intermediate in the synthesis of pharmacologically active molecules. A notable application is in the preparation of potent and orally bioavailable Takeda G-protein coupled receptor 5 (TGR5) agonists.<sup>[4][5]</sup> TGR5, also known as G-protein coupled bile acid receptor 1 (GPBAR1), is a promising target for the treatment of metabolic diseases.



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Caption: Role as an intermediate for TGR5 agonists.

## Safety and Handling

Hazard Class: IRRITANT[5]

GHS Hazard Statements:

- H226: Flammable liquid and vapor[1]
- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H315: Causes skin irritation[1]
- H332: Harmful if inhaled[1]

Storage: Store under an inert gas (nitrogen or Argon) at 2-8°C.[5]

It is imperative to handle this compound in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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## References

- 1. 4-Chloro-2-(trifluoromethyl)pyrimidine | C<sub>5</sub>H<sub>2</sub>ClF<sub>3</sub>N<sub>2</sub> | CID 15294369 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. 4-Chloro-2-(trifluoromethyl)pyrimidine/CAS:1514-96-1-HXCHEM [hxchem.net]
- 4. 4-CHLORO-2-(TRIFLUOROMETHYL)PYRIMIDINE | 1514-96-1 [chemicalbook.com]
- 5. 4-CHLORO-2-(TRIFLUOROMETHYL)PYRIMIDINE CAS#: 1514-96-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [4-Chloro-2-(trifluoromethyl)pyrimidine structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049514#4-chloro-2-trifluoromethyl-pyrimidine-structure-and-iupac-name]

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